

1,4-Anhydro-D-mannitol: Structural Architecture, Stereochemical Mapping, and Synthetic Pathways

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Compound of Interest

Compound Name: 1,4-Anhydro-d-mannitol

CAS No.: 34828-64-3

Cat. No.: B1279067

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Abstract

1,4-Anhydro-D-mannitol (CAS 7726-97-8) represents a critical chiral scaffold in carbohydrate chemistry, distinct from its more thermodynamically stable isomer, 2,5-anhydro-D-mannitol. As a tetrahydrofuran (THF) derivative retaining four chiral centers from the parent D-mannitol, it serves as a high-value building block for nucleoside analogues, surfactant precursors, and enzyme inhibitors. This guide provides a rigorous analysis of its molecular architecture, a validated synthesis protocol based on acid-catalyzed cyclodehydration, and specific physicochemical characterization data for research applications.

Part 1: Molecular Architecture & Stereochemistry

Structural Definition

Unlike pyranose sugars, **1,4-anhydro-D-mannitol** is an alditol anhydride. It is formed by the intramolecular etherification between the primary hydroxyl group at C-1 and the secondary

hydroxyl group at C-4 of D-mannitol. This cyclization yields a five-membered oxolane (tetrahydrofuran) ring.

- IUPAC Name: (2R,3R,4R)-2-[(1R)-1,2-dihydroxyethyl]oxolane-3,4-diol[1][2][3]
- Molecular Formula: C₆H₁₂O₅[3][4][5]
- Molecular Weight: 164.16 g/mol [1][2][3][5]

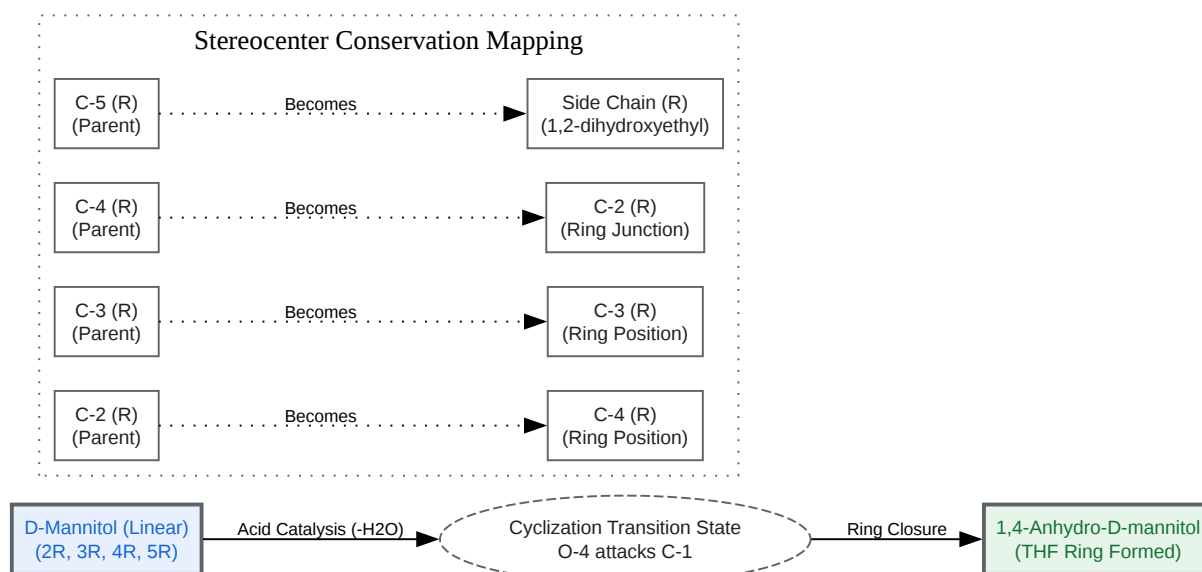
Stereochemical Mapping

The stereochemistry of the parent D-mannitol is preserved during the cyclization process, but the numbering changes to fit the heterocyclic nomenclature.

- Parent Configuration: D-Mannitol (2R, 3R, 4R, 5R).
- Cyclization Event: The oxygen at C-4 attacks C-1 (displacing a leaving group in activated synthesis or via protonation in acid catalysis).
- Resulting Chiral Centers:
 - Ring C-2: Corresponds to D-mannitol C-4.[3] Configuration: R. Carries the dihydroxyethyl side chain.[3][5]
 - Ring C-3: Corresponds to D-mannitol C-3. Configuration: R. Carries a hydroxyl group.[3][5][6][7][8][9]
 - Ring C-4: Corresponds to D-mannitol C-2. Configuration: R. Carries a hydroxyl group.[3][5][6][7][8][9]
 - Side Chain C-1' (alpha): Corresponds to D-mannitol C-5. Configuration: R.

This specific configuration ((2R,3R,4R)-2-((1R)...)) confers a "trans-cis" relationship on the ring substituents, influencing its binding affinity in enzymatic pockets (e.g., as a transition state analogue for glycosidases).

Visualization of Stereochemical Pathways



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Figure 1: Stereochemical mapping from linear D-mannitol to the cyclic 1,4-anhydro derivative. Note the conservation of R-configuration across all centers.

Part 2: Synthesis & Production Pathways

The Challenge of Selectivity

The acid-catalyzed dehydration of D-mannitol is non-selective, typically yielding a thermodynamic mixture of:

- **1,4-Anhydro-D-mannitol** (Kinetic product, ~20-30%)
- **2,5-Anhydro-D-mannitol** (Thermodynamic product, ~40-50%)
- **1,5-Anhydro-D-mannitol** (Minor)^[10]
- **Isomannide** (1,4:3,6-Dianhydro-D-mannitol, Double dehydration product)^[10]

To isolate the 1,4-isomer, the Sinclair Protocol (adapted from Carbohydrate Research, 1984) is the industry standard for laboratory-scale preparation.

Experimental Protocol: Selective Preparation

Objective: Synthesis and isolation of **1,4-Anhydro-D-mannitol** via controlled acid dehydration.

Reagents:

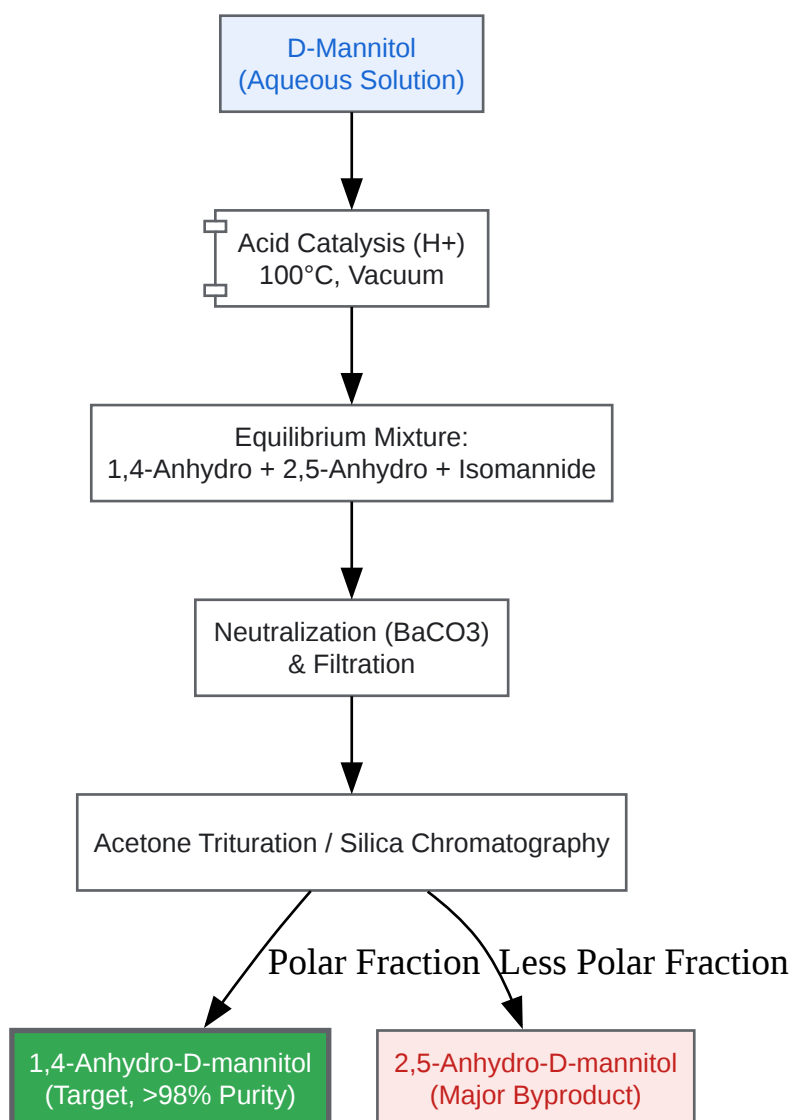
- D-Mannitol (ACS Reagent, >99%)
- Sulfuric Acid (H_2SO_4 , concentrated) or Dowex 50W-X8 (H^+ form)
- Solvents: Water, Acetone, Methanol
- Neutralizing Agent: Barium Carbonate (BaCO_3) or Sodium Bicarbonate

Step-by-Step Methodology:

- Dehydration Reaction:
 - Dissolve D-mannitol (100 g) in distilled water (100 mL).
 - Add concentrated H_2SO_4 (1 mL) to achieve pH ~ 1.0 .
 - Heat the solution under vacuum (rotary evaporator) at 100°C for 2-3 hours. Note: Vacuum removes the water formed, driving the equilibrium toward the anhydride.
 - Critical Control Point: Do not exceed 120°C to minimize double dehydration to isomannide.
- Neutralization & Workup:
 - Dilute the resulting syrup with water (50 mL).
 - Neutralize with BaCO_3 until pH is neutral (precipitates BaSO_4).
 - Filter off the solids and concentrate the filtrate to a thick syrup.

- Fractionation (Acetone Extraction):
 - The crude syrup contains a mixture of 1,4- and 2,5-isomers and unreacted mannitol.
 - Triturate the syrup with boiling dry acetone.
 - Mechanism:[11][12] 2,5-Anhydro-D-mannitol and **1,4-anhydro-D-mannitol** have differential solubilities. The 1,4-isomer often crystallizes or can be separated via column chromatography if high purity is required.
- Purification (Chromatography):
 - For pharmaceutical grade (>98%), apply the residue to a column of silica gel.
 - Eluent: Ethyl Acetate/Methanol (9:1).
 - Rf Values: **1,4-Anhydro-D-mannitol** typically elutes after the 2,5-isomer due to slightly higher polarity from the accessible vicinal diols.

Synthesis Pathway Diagram



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Figure 2: Process flow for the isolation of **1,4-Anhydro-D-mannitol** from the acid-catalyzed dehydration mixture.

Part 3: Physicochemical Characterization

Reliable identification requires correlating melting point data with specific spectral fingerprints.

Physical Properties Table

Property	Value	Notes
Physical State	White Crystalline Solid	Hygroscopic; store in desiccator.
Melting Point	145 – 147 °C	Distinct from 2,5-anhydro (mp ~100°C).
Solubility	Water, DMSO, Methanol	Insoluble in non-polar solvents (hexane).
Specific Rotation		(c=1, H ₂ O).
Purity Standard	>98% (via qNMR)	Common impurity: 2,5-anhydro-D-mannitol.

NMR Spectral Signature

The ¹H NMR spectrum of **1,4-anhydro-D-mannitol** in D₂O is characterized by the symmetry (or lack thereof) of the THF ring versus the side chain.

- Ring Protons (3.8 – 4.2 ppm): The protons on the THF ring (H-2, H-3, H-4) appear as a complex set of multiplets due to spin-spin coupling in the envelope conformation of the ring.
- Side Chain (3.6 – 3.8 ppm): The methylene protons (H-6a, H-6b) and the methine proton (H-5) of the dihydroxyethyl chain appear slightly upfield from the ring methines.
- Key Diagnostic: Unlike the C₂-symmetric 2,5-anhydro-D-mannitol (which shows simplified spectra due to symmetry), the 1,4-isomer is asymmetric, resulting in a more complex splitting pattern and distinct signals for every skeletal carbon in ¹³C NMR.

Part 4: Applications in Drug Discovery

Metabolic Regulation

1,4-Anhydro-D-mannitol acts as a metabolic decoy. It has been identified as an inhibitor of gluconeogenesis, specifically targeting enzymes that process fructose-1,6-bisphosphate. Its structural similarity to fructose-6-phosphate allows it to bind to allosteric sites on

phosphofructokinase or fructose-1,6-bisphosphatase, modulating carbohydrate metabolism without being metabolized itself.

Chiral Scaffolds

In medicinal chemistry, the rigid THF core serves as a scaffold for:

- Nucleoside Analogues: The "sugar" portion of nucleoside antivirals often utilizes modified THF rings. **1,4-Anhydro-D-mannitol** provides a pre-formed chiral pool template.
- Surfactants: Esterification of the primary hydroxyl group (C-6) with fatty acids yields non-ionic surfactants with specific hydrophilic-lipophilic balance (HLB) values, used in drug delivery formulations.

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